

molecular formula and accurate mass of magnesium myristate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium myristate

Cat. No.: B1582459

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Magnesium Myristate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the fundamental physicochemical properties of **magnesium myristate**. It is intended to serve as a foundational resource for professionals in research and development, particularly within the pharmaceutical and cosmetic industries. This document presents key data in a structured format and outlines a representative experimental protocol for its characterization.

Core Physicochemical Data

Magnesium myristate is the magnesium salt of myristic acid, a saturated fatty acid. It is formed by the reaction of two myristate anions with a single magnesium cation. This structure dictates its chemical and physical properties, which are summarized below.

Property	Value	Source
Molecular Formula	C ₂₈ H ₅₄ MgO ₄	[1][2][3][4]
Accurate Mass (Exact Mass)	478.3872519 Da	[1][5][6]
Molecular Weight (Molar Mass)	~479.0 g/mol	[1][4][5][6]
IUPAC Name	magnesium bis(tetradecanoate)	[1]
Synonyms	Magnesium tetradecanoate, Myristic acid, magnesium salt	[1][2]
CAS Number	4086-70-8	[1][2][4]
Appearance	White to off-white fine powder	[2][3][4]

Experimental Protocols

Determination of Accurate Mass by Mass Spectrometry

A powerful analytical technique to confirm the identity and purity of **magnesium myristate** is mass spectrometry.[4] This method allows for the precise determination of the compound's molecular mass.

Objective: To verify the exact molecular mass of a **magnesium myristate** sample.

Methodology:

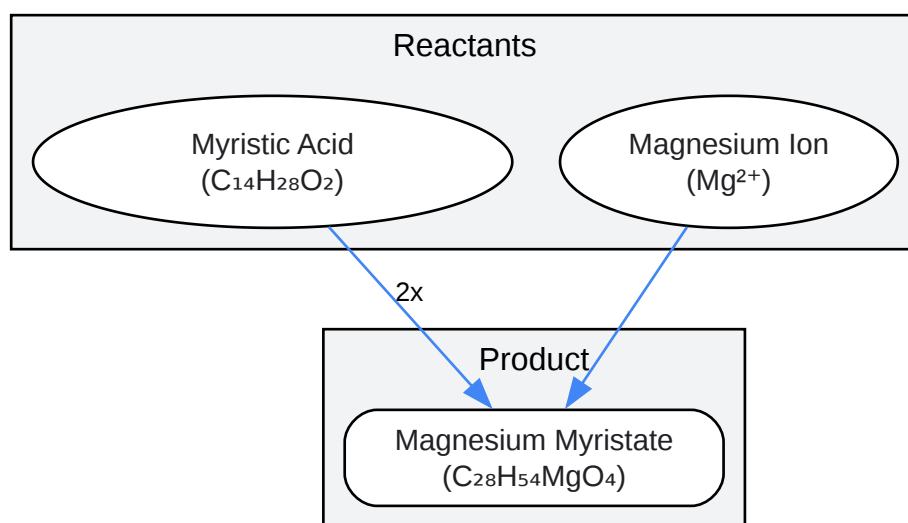
- **Sample Preparation:** A dilute solution of **magnesium myristate** is prepared in a suitable organic solvent, such as a mixture of chloroform and methanol. The choice of solvent should ensure complete dissolution of the sample.
- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap mass analyzer, is used. These instruments are capable of providing high mass accuracy.
- **Ionization:** Electrospray ionization (ESI) is a common and suitable technique for this type of compound. The sample solution is introduced into the ESI source, where it is nebulized and

ionized.

- **Mass Analysis:** The ions are then transferred into the mass analyzer, where their mass-to-charge ratio (m/z) is measured. For **magnesium myristate**, the primary ion of interest would be the intact molecule or a related adduct.
- **Data Acquisition and Analysis:** The mass spectrum is acquired over a relevant m/z range. The data is then processed to identify the peak corresponding to **magnesium myristate** and determine its exact mass. This experimental mass is then compared to the theoretical exact mass calculated from the molecular formula (478.3872519 Da).

Logical Relationships

The formation of **magnesium myristate** from its constituent components can be represented as a straightforward chemical reaction. This relationship is visualized in the following diagram.



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Caption: Formation of **Magnesium Myristate** from its reactants.

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- To cite this document: BenchChem. [molecular formula and accurate mass of magnesium myristate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582459#molecular-formula-and-accurate-mass-of-magnesium-myristate]

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